

Navigating Access to TRITA-INFRA Reports: A Technical Support Guide

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Compound of Interest

Compound Name: TRITA

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This support center provides troubleshooting guidance for researchers, scientists, and drug development professionals experiencing difficulties in accessing **TRITA-INFRA** reports and other digital resources from the KTH Royal Institute of Technology.

Frequently Asked Questions (FAQs)

Q1: What are **TRITA-INFRA** reports?

A1: "**TRITA**" is a prefix for publications originating from the KTH Royal Institute of Technology in Sweden. "**TRITA-INFRA**" specifically designates a series of reports, dissertations, or publications from a department or school related to infrastructure at KTH.

Q2: Where can I access **TRITA-INFRA** reports?

A2: All of KTH's scientific publications, including dissertations, reports, and theses since 2011, are available in full text through the KTH publication database, DiVA.^[1] You can access these resources via the KTH Library's search system, Primo.^[2]

Q3: Do I need a special account to access these reports?

A3: Access to many resources is automatic via IP address when you are on the KTH campus.^[2] For off-campus access, you will need to log in with your KTH account credentials.^[2] Active students and employees are eligible for a KTH account.^{[3][4]}

Q4: I am not a student or employee at KTH. Can I still access the reports?

A4: Many publications in the DiVA portal are available as open access, meaning they can be accessed by the public without a KTH account. However, some resources may be restricted to KTH-affiliated users.

Troubleshooting Common Access Issues

Researchers may encounter several common issues when attempting to access **TRITA-INFRA** reports, particularly from off-campus locations. The following table summarizes these problems and their solutions.

| Issue ID | Problem Description | Solution(s) |
|----------|---|--|
| AC-01 | "Login Failed" Error | <p>This can be due to several reasons: - Identification Failed: The service did not receive the necessary attributes for identification. - Authentication Error: The authentication process failed, possibly due to a need for a second factor. - Insufficient Privileges: Your account does not have the required permissions to access the resource.[5] Action: Contact KTH IT-Support with a screenshot of the error message, the name of the service you were trying to access, and any noted missing privileges.[5]</p> |
| AC-02 | Forgotten KTH Account Password | <p>You can change your password using a Swedish Mobile BankID. If you do not have this, you will need to visit KTH Entré or your local IT support with a valid photo ID to receive a new one.[6]</p> |
| AC-03 | Cannot Access Resources from Off-Campus | <p>Off-campus access to restricted KTH resources requires a VPN connection.[2] KTH provides two VPN services.[1] Ensure your VPN is correctly configured and active.</p> |
| AC-04 | VPN Connection Problems | <p>If you have issues connecting to the KTH Windows VPN</p> |

service, you can try switching between IKEv2 and Secure Socket Tunneling Protocol (SSTP).[7] Detailed instructions for configuring VPN on various devices are available on the KTH intranet. [1][3]

AC-05

Degraded Performance with
VPN

Some services like Zoom, Canvas, and KTH Box do not require a VPN connection. Having the VPN active while using these services may lead to poor performance.[7] Only use the VPN when accessing services that specifically require it, such as shared file directories or certain administrative systems.[7]

Experimental Protocols: Accessing KTH Digital Resources

This section provides a detailed methodology for accessing **TRITA**-INFRA reports and other digital assets from the KTH Library.

Protocol 1: On-Campus Access

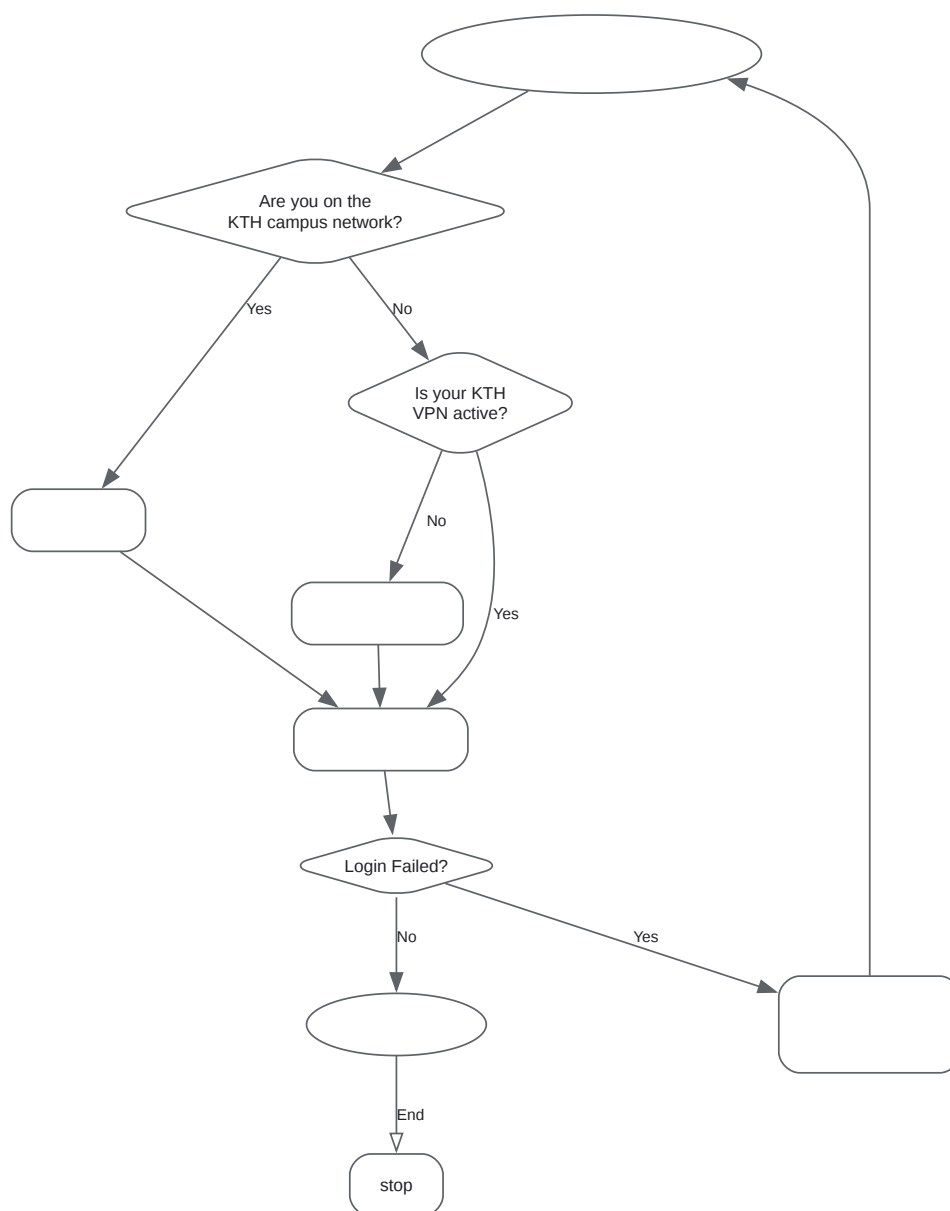
- Connect your device to the KTH network.
- Navigate to the KTH Library website.
- Use the library's search system, Primo, to find the desired **TRITA**-INFRA report.
- Access should be automatically granted via your device's IP address.[2]

Protocol 2: Off-Campus Access via VPN

- Prerequisites: You must be an active student or employee with a KTH account.[\[3\]](#)[\[4\]](#)
- VPN Setup:
 - If you are using a KTH-managed computer (KTH Windows or KTH Mac), the VPN service is pre-installed.[\[1\]](#)
 - For personal devices, you will need to manually download and configure the VPN client. KTH provides detailed instructions for Windows, Mac, and mobile devices.[\[3\]](#)
- Establishing a Connection:
 - Launch the VPN client and enter your KTH username and password.
 - For some mobile configurations, you may need your personal Network secret.[\[3\]](#)
- Accessing Resources:
 - Once the VPN connection is established, navigate to the KTH Library website.
 - Use the Primo search system to locate and access the reports. You will be prompted to log in with your KTH account credentials.[\[2\]](#)

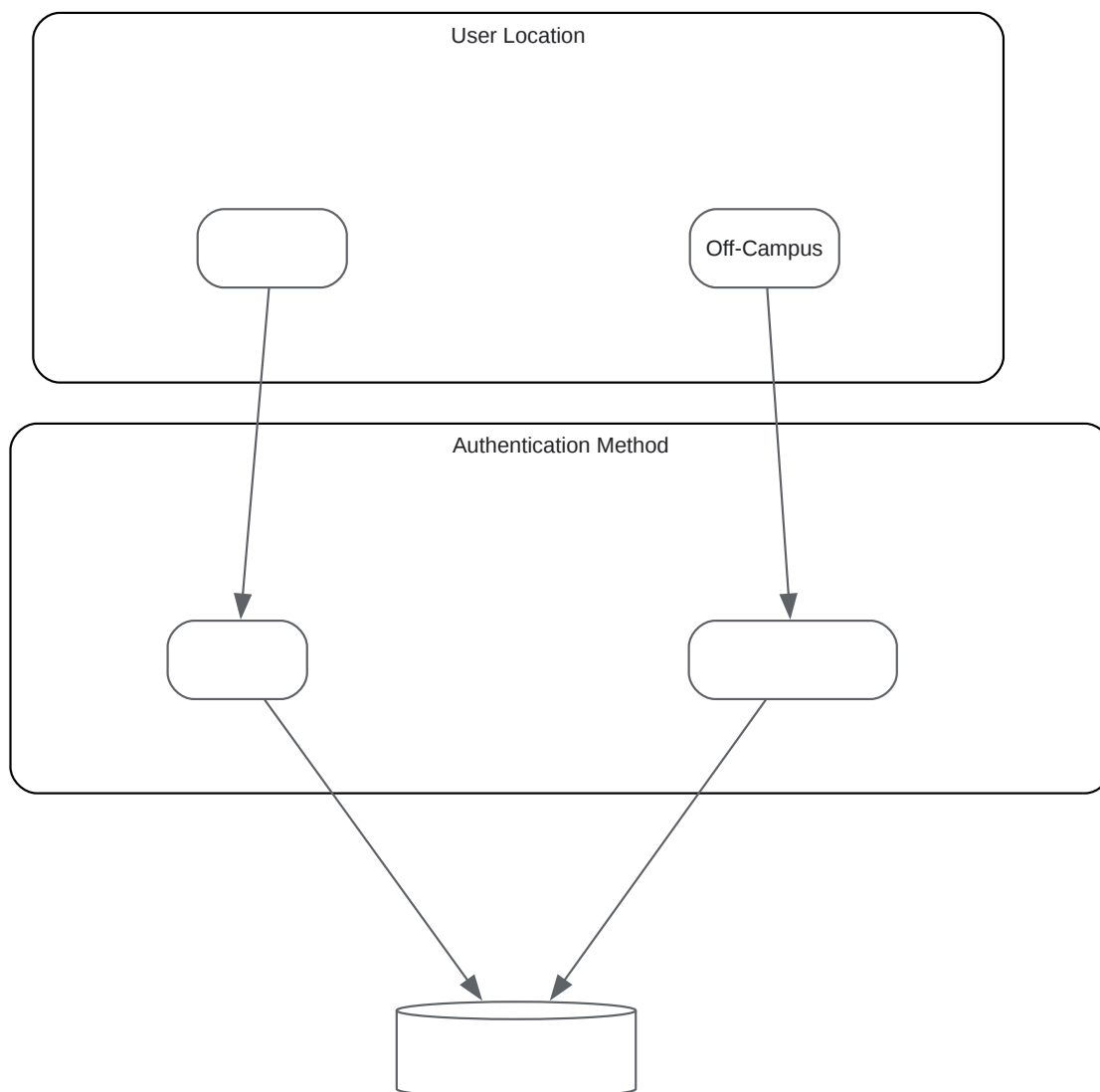
Visualized Workflows and Logical Relationships

The following diagrams illustrate the troubleshooting process for access issues and the logic of the access pathways.



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Caption: Troubleshooting workflow for accessing **TRITA-INFRA** reports.



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Caption: Logical pathways for accessing KTH digital resources.

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References

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- 2. Problem accessing library resources? | KTH [[kth.se](#)]
- 3. VPN for mobile devices | KTH Intranet [[intra.kth.se](#)]
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